

2-Fluoropyridin-4-ol: A Technical Overview of a Key Synthetic Intermediate

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Compound of Interest

Compound Name: 2-Fluoropyridin-4-ol

Cat. No.: B1303124

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Abstract

2-Fluoropyridin-4-ol is a fluorinated pyridine derivative recognized primarily for its role as a versatile intermediate in the synthesis of complex organic molecules. While direct and extensive biological activity data for **2-Fluoropyridin-4-ol** is not prominently available in current scientific literature, its utility in the creation of agrochemicals, specifically herbicides and horticultural fungicides, points to its potential as a scaffold for biologically active compounds. This technical guide provides a comprehensive overview of the known chemical and physical properties of **2-Fluoropyridin-4-ol**, its synthetic applications, and extrapolates potential areas of biological relevance based on its structural characteristics. Due to the limited public data on its specific biological activities, this document will focus on its established role as a chemical building block and highlight the need for further investigation into its pharmacological potential.

Chemical and Physical Properties

A summary of the key physicochemical properties of **2-Fluoropyridin-4-ol** is presented in Table 1. This data is essential for its application in synthetic chemistry, providing insights into its solubility, stability, and handling requirements.

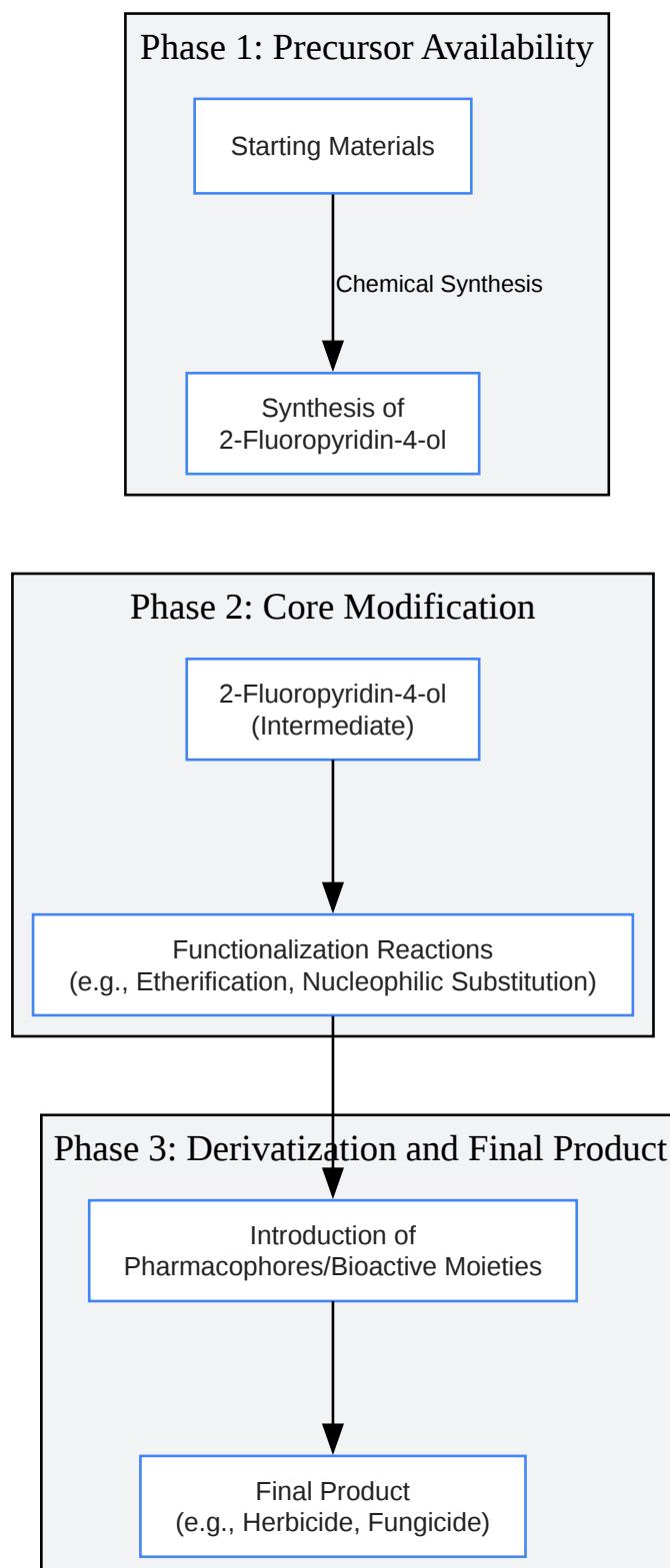
Property	Value	Reference
CAS Number	22282-69-5	[1] [2]
Molecular Formula	C ₅ H ₄ FNO	[2]
Molecular Weight	113.09 g/mol	[2] [3]
Melting Point	146-149 °C	[3]
Appearance	Off-white crystalline powder (typical)	
Purity	≥98% (commercially available)	[3]
Synonyms	2-Fluoro-4-hydroxypyridine	[1]

Table 1: Physicochemical Properties of **2-Fluoropyridin-4-ol**

Role in Organic Synthesis

2-Fluoropyridin-4-ol is a valuable precursor in multi-step organic syntheses. The presence of a fluorine atom at the 2-position and a hydroxyl group at the 4-position of the pyridine ring offers multiple reactive sites for functionalization. It is particularly noted for its application in the synthesis of herbicides and horticultural fungicides[\[1\]](#).

The general workflow for utilizing **2-Fluoropyridin-4-ol** as a synthetic intermediate is depicted in the following diagram. This process typically involves the initial procurement or synthesis of **2-Fluoropyridin-4-ol**, followed by a series of chemical modifications to build a more complex target molecule with desired biological activity.



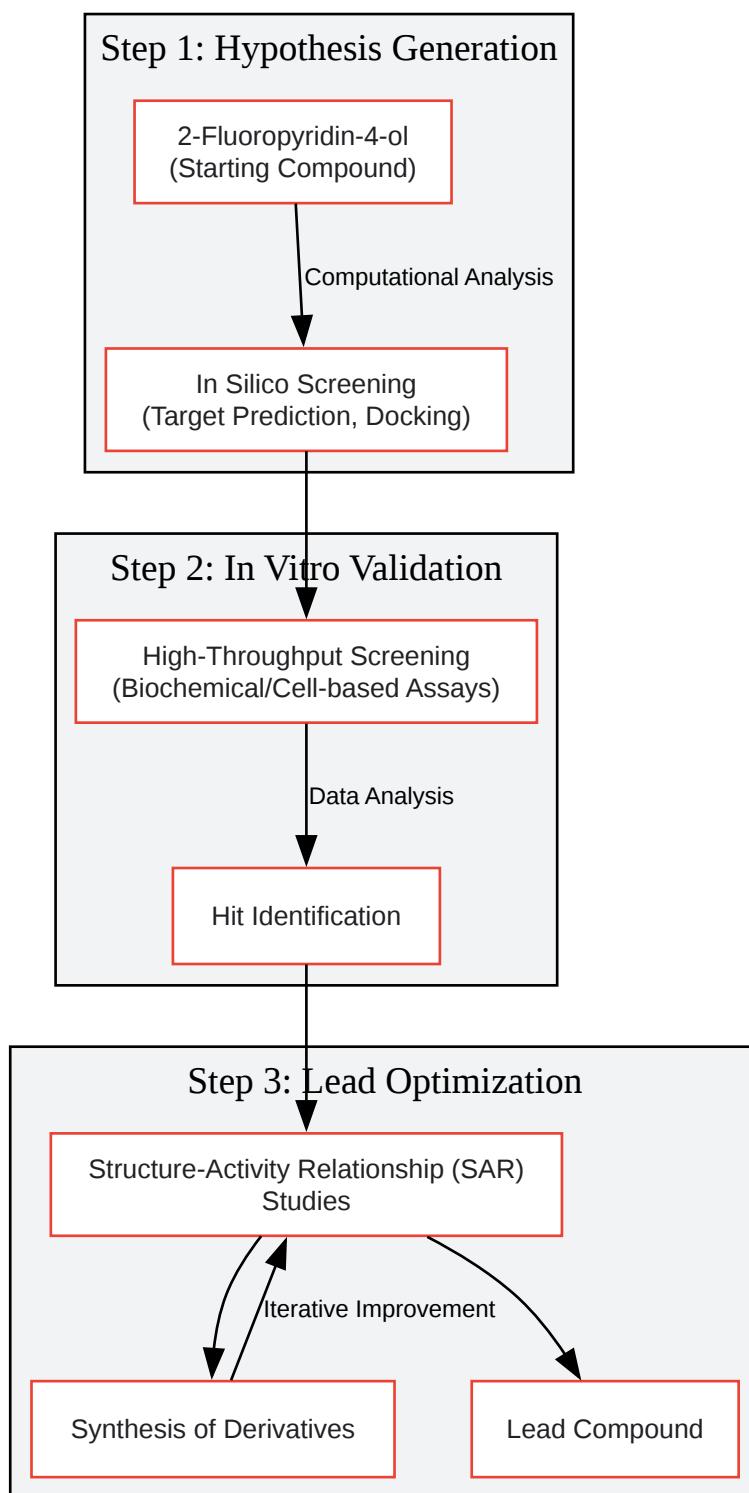
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Caption: Synthetic workflow utilizing **2-Fluoropyridin-4-ol** as a key intermediate.

Potential Biological Activities: An Extrapolation

While direct experimental evidence for the biological activities of **2-Fluoropyridin-4-ol** is scarce, its structural motifs are present in molecules with known pharmacological effects. The fluoropyridine scaffold is a common feature in many active pharmaceutical ingredients (APIs) and agrochemicals. Fluorine substitution can significantly alter the pharmacokinetic and pharmacodynamic properties of a molecule, often leading to increased metabolic stability and binding affinity.

Given its use in developing fungicides and herbicides, it is plausible that **2-Fluoropyridin-4-ol** or its close derivatives could exhibit inhibitory activity against essential enzymes or pathways in fungi and plants. Further research is warranted to explore these potential activities. A logical progression for investigating the biological potential of this compound is outlined below.

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Caption: Proposed workflow for the biological evaluation of **2-Fluoropyridin-4-ol**.

Experimental Protocols

Due to the absence of published studies detailing the specific biological activities of **2-Fluoropyridin-4-ol**, this guide cannot provide established experimental protocols for its biological evaluation. However, researchers interested in investigating this compound could adapt standard protocols for assessing antifungal, herbicidal, or other potential activities based on the outcomes of initial *in silico* predictions.

For example, to evaluate its potential as a fungicide, one might employ the following general protocol:

Protocol: Antifungal Susceptibility Testing (Broth Microdilution)

- Preparation of Fungal Inoculum: A standardized suspension of a relevant fungal species (e.g., *Candida albicans*, *Aspergillus fumigatus*) is prepared in a suitable culture medium (e.g., RPMI-1640).
- Compound Preparation: A stock solution of **2-Fluoropyridin-4-ol** is prepared in a suitable solvent (e.g., DMSO) and then serially diluted in the culture medium in a 96-well microtiter plate.
- Inoculation: The fungal inoculum is added to each well of the microtiter plate containing the serially diluted compound.
- Incubation: The plate is incubated at an appropriate temperature (e.g., 35°C) for a specified period (e.g., 24-48 hours).
- Data Analysis: The minimum inhibitory concentration (MIC) is determined as the lowest concentration of the compound that visibly inhibits fungal growth. This can be assessed visually or by measuring absorbance using a microplate reader.

Conclusion and Future Directions

2-Fluoropyridin-4-ol is a chemical entity with established utility as a synthetic intermediate in the agrochemical industry. While its own biological activity profile remains largely unexplored, its structural features suggest that it could serve as a valuable starting point for the development of novel bioactive compounds. Future research should focus on a systematic

evaluation of its potential pharmacological and toxicological properties, beginning with computational screening followed by targeted in vitro and in vivo studies. Such investigations could unveil new applications for this versatile fluorinated pyridine.

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